

Technical Guide:

Cyclobutyl(phenyl)methanamine Hydrochloride

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Compound of Interest

Compound Name: *Cyclobutyl(phenyl)methanamine
hydrochloride*

CAS No.: 58271-61-7

Cat. No.: B2998108

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Core Identity & Physicochemical Profile[1][2][3]

Cyclobutyl(phenyl)methanamine hydrochloride is a specialized primary amine building block used primarily in medicinal chemistry to introduce conformational constraint. The cyclobutyl moiety offers a unique steric profile—larger than a cyclopropyl group but more rigid than a cyclopentyl or acyclic alkyl chain—making it a valuable scaffold for optimizing "puckering" angles in drug-receptor interactions.

Nomenclature & Identifiers

Parameter	Detail
CAS Number (HCl Salt)	58271-61-7
CAS Number (Free Base)	5244-84-8
CAS Number (R-Isomer)	1956435-19-0
CAS Number (S-Isomer)	1202478-42-9
IUPAC Name	1-Cyclobutyl-1-phenylmethanamine hydrochloride
Synonyms	-Cyclobutylbenzylamine HCl; Amino(cyclobutyl)phenylmethane HCl
SMILES	<chem>NC(C1=CC=CC=C1)C1CCC1.Cl</chem>
Molecular Formula	
Molecular Weight	197.71 g/mol

Structural Visualization

The molecule consists of a central methine carbon linking a phenyl ring, a cyclobutyl ring, and a primary ammonium group (in the salt form).

[2]

Synthesis & Production Protocols

While direct commercial sourcing is possible, in-house synthesis is often required for isotopic labeling or derivative generation. The most robust pathway involves the Reductive Amination of Cyclobutyl Phenyl Ketone.

Reaction Logic

- **Precursor Selection:** Cyclobutyl phenyl ketone (CAS 5407-98-7) is the starting material. It provides the pre-formed carbon skeleton.
- **Nitrogen Insertion:** Ammonium acetate (

) serves as the ammonia source.

- Reduction: Sodium cyanoborohydride (

) is preferred over

due to its selectivity for the imine intermediate at slightly acidic pH, preventing direct reduction of the ketone to the alcohol.

Step-by-Step Protocol

Materials:

- Cyclobutyl phenyl ketone (1.0 eq)
- Ammonium acetate (10.0 eq)
- Sodium cyanoborohydride (1.5 eq)
- Methanol (dry)
- HCl (in dioxane or ether) for salt formation

Workflow:

- Imine Formation:
 - Dissolve Cyclobutyl phenyl ketone in dry Methanol (0.1 M concentration).
 - Add Ammonium acetate (excess) to drive the equilibrium toward the imine.
 - Critical Control Point: Add 3Å molecular sieves to absorb water and promote imine formation. Stir at room temperature for 2 hours.
- Reduction:
 - Cool the mixture to 0°C.
 - Slowly add

portion-wise.

- Allow to warm to room temperature and stir for 12–16 hours.
- Monitoring: Check reaction progress via TLC (eluent: 5% MeOH in DCM) or LC-MS.
- Workup:
 - Quench with 1N NaOH to pH > 10 (liberates the free amine).
 - Extract with Ethyl Acetate ().
 - Wash combined organics with brine, dry over , and concentrate in vacuo.
- Salt Formation (Hydrochlorination):
 - Dissolve the crude oil (free base) in minimal diethyl ether.
 - Add 4N HCl in dioxane dropwise at 0°C.
 - A white precipitate (the target HCl salt) will form.
 - Filter, wash with cold ether, and dry under high vacuum.

Synthesis Pathway Diagram

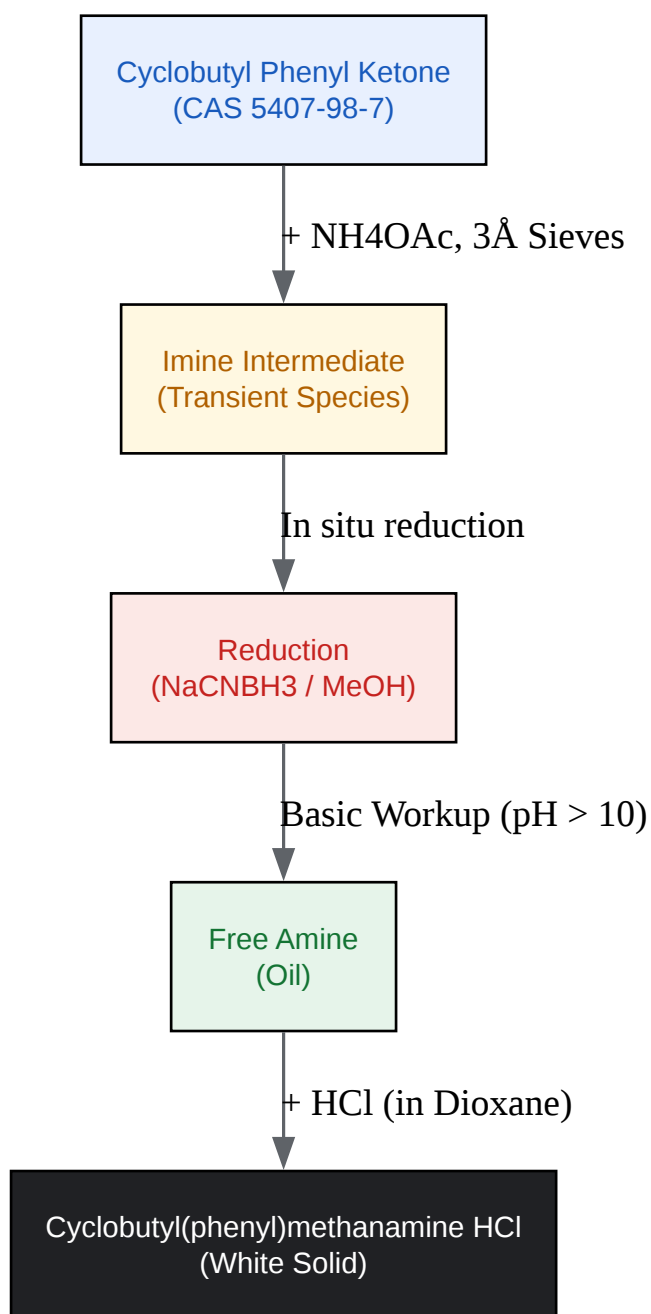


Figure 2: Reductive Amination Workflow

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Analytical Characterization

To validate the identity of the synthesized or purchased compound, the following spectral signatures must be confirmed.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

- NMR (400 MHz):
 - 8.60 (br s, 3H,): Exchangeable with .
 - 7.30–7.45 (m, 5H,): Phenyl ring protons.
 - 4.15 (d, 1H,): The benzylic proton.
 - 2.80 (m, 1H, Cyclobutyl methine): The bridgehead carbon of the cyclobutyl ring.
 - 1.70–2.10 (m, 6H, Cyclobutyl): Multiplets corresponding to the ring puckering.

Mass Spectrometry (LC-MS)

- Method: ESI (Positive Mode)
- Expected Parent Ion (): (Free base mass + H).
- Fragmentation: Loss of () is common in high-energy collisions.

Stability & Handling

- Hygroscopicity: As a hydrochloride salt, the compound is moderately hygroscopic. Store in a desiccator.
- Storage: -20°C for long-term storage to prevent slow oxidation or discoloration.
- Solubility:
 - Water: High (>50 mg/mL).
 - DMSO: High.
 - Dichloromethane: Low (Free base is soluble; HCl salt is not).

References

- Sigma-Aldrich. 1-cyclobutyl-1-phenylmethanamine hydrochloride Product Page. Accessed Oct 2023. [Link](#)
- PubChem. Cyclobutyl(phenyl)methanamine (Compound Summary). National Library of Medicine.[1] [Link](#)
- BLD Pharm. **Cyclobutyl(phenyl)methanamine hydrochloride** Technical Data. [Link](#)
- Pickard, P. L., & Tolbert, T. L. (1961). An Improved Method of Ketimine Synthesis. Journal of Organic Chemistry, 26(12), 4886-4888. (Foundational method for -substituted amine synthesis).

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Sources

- 1. 1,1-Cyclobutanedimethanamine | C₆H₁₄N₂ | CID 432836 - PubChem [pubchem.ncbi.nlm.nih.gov]

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